

# In-Depth Technical Guide to Ferric Ammonium Oxalate (CAS No. 14221-47-7)

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## Compound of Interest

Compound Name: *Ferric ammonium oxalate*

Cat. No.: *B1630458*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ferric Ammonium Oxalate**, identified by CAS number 14221-47-7. The information is curated for researchers, scientists, and professionals in drug development who may encounter this compound in various research and development contexts, particularly in materials science and analytical chemistry.

## Chemical Identification and Properties

**Ferric Ammonium Oxalate**, also known as ammonium ferrioxalate or ammonium tris(oxalato)ferrate(III), is an inorganic coordination compound. It consists of a central iron(III) atom coordinated to three bidentate oxalate ligands, with ammonium ions as counter-ions.<sup>[1]</sup> It typically crystallizes as a trihydrate.

## Chemical Identifiers

Identifier	Value
CAS Number	14221-47-7[2]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> FeN <sub>3</sub> O <sub>12</sub> [2]
Molecular Weight	374.02 g/mol [2]
IUPAC Name	triazanium;iron(3+);oxalate
Synonyms	Ammonium ferric oxalate, Ammonium ferrioxalate, Ammonium tris(oxalato)ferrate(III), Triammonium trioxalatoferrate[3]

## Physical and Chemical Properties

Property	Value
Appearance	Green or yellow-green crystalline solid.[4]
Odor	Odorless to a slight burnt-sugar odor.[5]
Solubility	Soluble in water, insoluble in ethanol.[6]
Density	1.78 g/cm <sup>3</sup> at 17.5 °C.[4]
Decomposition Temperature	Decomposes upon heating.[5] Studies have shown decomposition of the anhydrous form begins around 360°C in a production atmosphere.
pH of Aqueous Solution	Acidic.[3]
Stability	Sensitive to light; decomposes upon exposure. [6] Stable under recommended storage conditions.[4]

## Synthesis of Ferric Ammonium Oxalate

**Ferric Ammonium Oxalate** can be synthesized through several methods. Below are detailed protocols for two common laboratory-scale preparations.

## Synthesis from Ferrous Ammonium Sulfate

This method involves the initial precipitation of ferrous oxalate, followed by oxidation to the ferric complex.

Experimental Protocol:

- **Dissolution of Starting Material:** Weigh approximately 200g of Ferrous Ammonium Sulfate and dissolve it in 500mL of distilled water heated to 50-65°C (125-150°F) with constant stirring.<sup>[7]</sup>
- **Precipitation of Ferrous Oxalate:** To the dissolved Ferrous Ammonium Sulfate solution, add 65g of Oxalic Acid. A yellow precipitate of ferrous oxalate will form. Continue stirring for 5 minutes.<sup>[7]</sup>
- **Washing the Precipitate:** Allow the precipitate to settle, then decant the supernatant. Wash the precipitate by adding distilled water, allowing it to settle, and decanting again. Repeat this washing step several times until the pH of the rinse water is 3.0 or higher.<sup>[7]</sup>
- **Formation of the Ferric Complex:**
  - Prepare a solution of 55g of Oxalic Acid in 125mL of water at 50-65°C. Add this solution to the washed ferrous oxalate precipitate and stir.<sup>[7]</sup>
  - Slowly add approximately 80mL of 3% hydrogen peroxide to the mixture using a burette. The reaction is exothermic and vigorous, so the addition must be done dropwise with continuous stirring.<sup>[7]</sup>
- **Crystallization and Isolation:** Cool the resulting green solution in an ice bath to induce crystallization. The green crystals of **Ferric Ammonium Oxalate** can then be isolated by filtration, washed with cold water, and dried in a dark place.

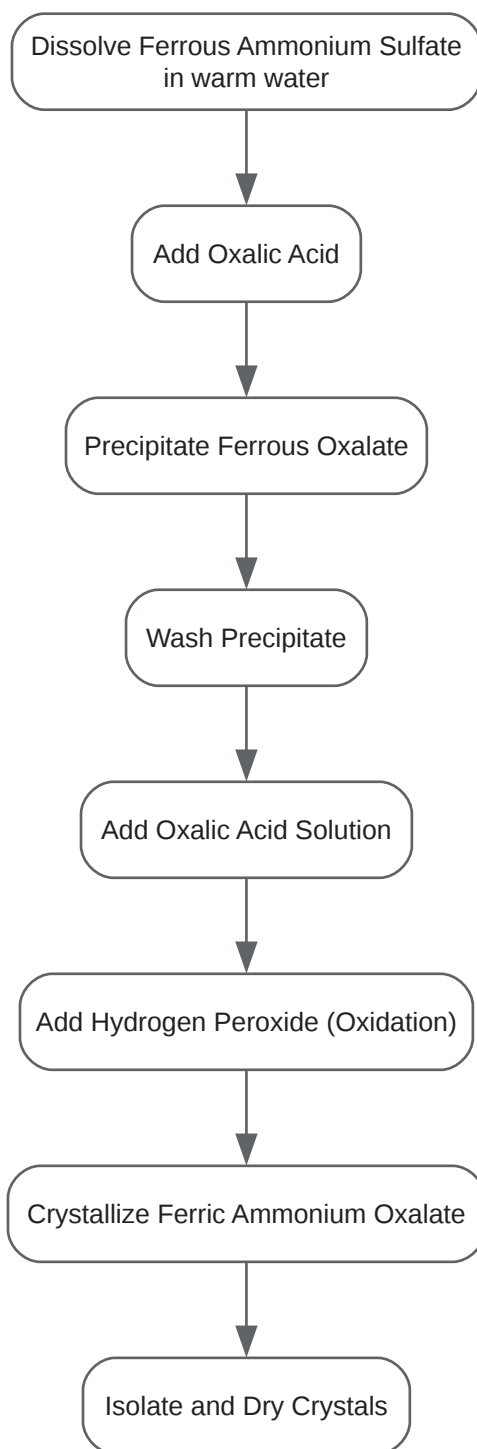
## Synthesis from Ferric Chloride

This is a more direct method for preparing the ferric complex.

Experimental Protocol:

- Preparation of Ammonium Oxalate Solution: React Ammonium Hydroxide solution with Oxalic Acid to produce an ammonium oxalate solution. Use a slight excess of oxalic acid.[8]
- Formation of **Ferric Ammonium Oxalate**: To the ammonium oxalate solution, add a solution of Ferric Chloride ( $\text{FeCl}_3$ ). A green solution of **Ferric Ammonium Oxalate** will form.[8]
- Crystallization and Isolation: The complex can be crystallized from the solution by slow evaporation in a dark place over several weeks to obtain well-formed crystals.[8] The crystals are then isolated, washed with a minimal amount of cold water, and dried.

Synthesis Workflow from Ferrous Ammonium Sulfate



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Caption: Workflow for the synthesis of **Ferric Ammonium Oxalate**.

## Applications and Experimental Protocols

While not used in drug development, **Ferric Ammonium Oxalate** has significant applications in other scientific fields.

## Cyanotype Photography

**Ferric Ammonium Oxalate** is a key component in the sensitizer solution for the cyanotype process, a historical photographic printing technique that produces a cyan-blue print.<sup>[9]</sup>

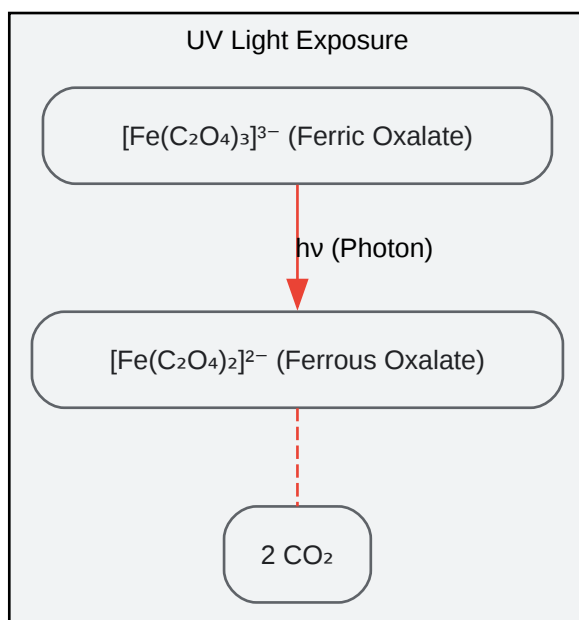
Experimental Protocol for Cyanotype Sensitizer:

- Prepare Sensitizer Solution: In a dimly lit room, prepare the following solution:
  - 90 parts Distilled Water
  - 5 parts **Ferric Ammonium Oxalate**
  - 4 parts Potassium Ferricyanide
  - 1 part Oxalic Acid<sup>[10]</sup>
- Coating: Coat a porous substrate, such as watercolor paper, with the sensitizer solution using a brush and allow it to dry in the dark.<sup>[9]</sup>
- Exposure: Place a negative or an object on the coated surface and expose it to a UV light source (e.g., sunlight).
- Development and Washing: After exposure, wash the paper with water to remove the unreacted chemicals. The areas exposed to light will have formed insoluble Prussian blue, creating the image.<sup>[9][10]</sup>

## Photochemical Reactions

The light sensitivity of **Ferric Ammonium Oxalate** is due to a photochemical reaction where the oxalate ligand transfers an electron to the iron(III) center, reducing it to iron(II) and oxidizing the oxalate to carbon dioxide.<sup>[9][11]</sup> This property makes it useful in actinometry for quantifying photon flux.

Photochemical Decomposition of Ferrioxalate



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Caption: Photochemical reduction of Ferric Oxalate to Ferrous Oxalate.

## Safety and Toxicology

**Ferric Ammonium Oxalate** is considered hazardous and should be handled with appropriate safety precautions.

### Hazard Summary

- Acute Effects: Harmful if swallowed or in contact with skin.[12] Causes skin and serious eye irritation. Inhalation may cause respiratory tract irritation.[4] Ingestion can lead to a burning sensation, vomiting, and may affect the cardiovascular system and central nervous system. [13]
- Chronic Effects: Prolonged or repeated exposure may cause damage to the liver and kidneys.[14]

### Toxicological Data

Quantitative toxicological data for **Ferric Ammonium Oxalate** is not readily available in the searched literature. Safety Data Sheets indicate that it is harmful but do not provide specific

LD50 values.[4][12] The substance is classified as Acute Toxicity, Category 4 (Oral and Dermal).[12]

Parameter	Value
Oral LD50 (Rat)	No data available
Dermal LD50 (Rabbit)	No data available
Inhalation LC50 (Rat)	No data available

## Handling and Storage

- Handling: Use in a well-ventilated area. Wear protective gloves, clothing, and eye protection. Avoid creating dust.[12]
- Storage: Store in a tightly closed, light-resistant container in a dry and well-ventilated place. Keep away from heat and incompatible materials such as strong oxidizing agents and strong acids.[4]

## Conclusion

**Ferric Ammonium Oxalate** (CAS 14221-47-7) is a versatile inorganic compound with important applications in photography and materials science due to its photochemical properties. While it does not have applications in drug development, an understanding of its synthesis, properties, and handling is valuable for researchers in various scientific disciplines. The provided protocols offer a starting point for the laboratory preparation and use of this compound. As with all chemicals, it should be handled with care, following appropriate safety guidelines.

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## References



- 1. Ferric ammonium oxalate - Wikipedia [en.wikipedia.org]
- 2. Ferric ammonium oxalate | C<sub>6</sub>H<sub>12</sub>FeN<sub>3</sub>O<sub>12</sub> | CID 26580 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. FERRIC AMMONIUM OXALATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 6. Ferric ammonium oxalate | 14221-47-7 [chemicalbook.com]
- 7. ericneilsenphotography.com [ericneilsenphotography.com]
- 8. reddit.com [reddit.com]
- 9. Science made alive: Chemistry/Experiments [woelen.homescience.net]
- 10. Simplifier - Cyanotype Method [simplifier.neocities.org]
- 11. escholarship.org [escholarship.org]
- 12. chemicalbook.com [chemicalbook.com]
- 13. bostick-sullivan.com [bostick-sullivan.com]
- 14. argentix.ca [argentix.ca]
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